

# 2-chloro-4-fluoro-5-nitrobenzoic acid safety and handling

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## Compound of Interest

**Compound Name:** 2-Chloro-4-fluoro-5-nitrobenzoic acid

**Cat. No.:** B051641

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-4-fluoro-5-nitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-chloro-4-fluoro-5-nitrobenzoic acid** (CAS No. 114776-15-7), a compound often utilized as a pharmaceutical intermediate.<sup>[1]</sup> Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Classification

**2-Chloro-4-fluoro-5-nitrobenzoic acid** is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Skin Irritation: Causes skin irritation (H315).[2][3]
- Serious Eye Irritation: Causes serious eye irritation (H319).[2][3]
- Respiratory Irritation: May cause respiratory irritation (H335).[2][3]

The signal word for this chemical is "Warning".[2][3]

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-chloro-4-fluoro-5-nitrobenzoic acid** is provided in the table below.

Property	Value	Source
Molecular Formula	C7H3ClFNO4	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	219.55 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Physical State	Solid, Powder, Crystals	<a href="#">[5]</a>
Color	White to Yellow	<a href="#">[5]</a>
Melting Point	126°C (lit.)	<a href="#">[5]</a>
Solubility	Soluble in methanol	<a href="#">[1]</a> <a href="#">[5]</a>
Vapor Pressure	6.08E-06 mmHg at 25°C	<a href="#">[5]</a>

## Toxicological Information

Detailed quantitative toxicological data for **2-chloro-4-fluoro-5-nitrobenzoic acid** is limited. However, the primary toxicological concerns are related to its irritant properties.

Toxicological Endpoint	Finding	Classification
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	Not classified
Skin Corrosion/Irritation	Causes skin irritation	Skin Irrit. 2
Serious Eye Damage/Irritation	Causes serious eye irritation	Eye Irrit. 2
Respiratory or Skin Sensitization	No data available	Not classified
Germ Cell Mutagenicity	No data available	Not classified
Carcinogenicity	No data available	Not classified
Reproductive Toxicity	No data available	Not classified
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	STOT SE 3
Specific Target Organ Toxicity (Repeated Exposure)	No data available	Not classified
Aspiration Hazard	Not applicable (Solid)	Not classified

## Experimental Protocols: Safe Handling and Storage

The following protocols are based on standard best practices for handling hazardous chemicals and information extracted from safety data sheets.

## Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[3][6]
- Eye Wash and Safety Shower: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation location.[6][7]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **2-chloro-4-fluoro-5-nitrobenzoic acid**:

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and/or a face shield.	Protects against splashes and dust that can cause serious eye irritation. <a href="#">[6]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat or disposable gown, and closed-toe shoes.	Prevents skin contact which may cause irritation. <a href="#">[6]</a>
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge is recommended if ventilation is inadequate or when handling large quantities.	Minimizes the inhalation of dust, which can cause respiratory irritation. <a href="#">[6]</a>

## Handling Procedures

- Avoid all personal contact, including the inhalation of dust.[\[8\]](#)
- Avoid the formation and accumulation of dust.[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Keep containers tightly closed when not in use.[\[6\]](#)

## Storage Procedures

- Store in a cool, dry, and well-ventilated place.[\[3\]\[4\]](#)
- Keep the container tightly closed.[\[3\]\[4\]](#)
- Store locked up.[\[3\]\[5\]](#)

- Incompatible Materials: Strong oxidizing agents, strong acids.[7]

## Emergency Procedures

### First-Aid Measures

The following first-aid measures should be taken in case of exposure:

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[2][3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[2] If skin irritation occurs, get medical advice/attention.[2] Take off contaminated clothing and wash it before reuse. [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[2][3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[2][7]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.2). Avoid breathing dust and contact with skin and eyes. [8][9]
- Environmental Precautions: Prevent the product from entering drains.[9]

- Containment and Cleanup: Use dry clean-up procedures to avoid generating dust. Sweep up, shovel, or vacuum the spilled material and place it into a suitable, labeled container for disposal.[8][9] Wash the affected area with large amounts of water.[8]

## Fire-Fighting Measures

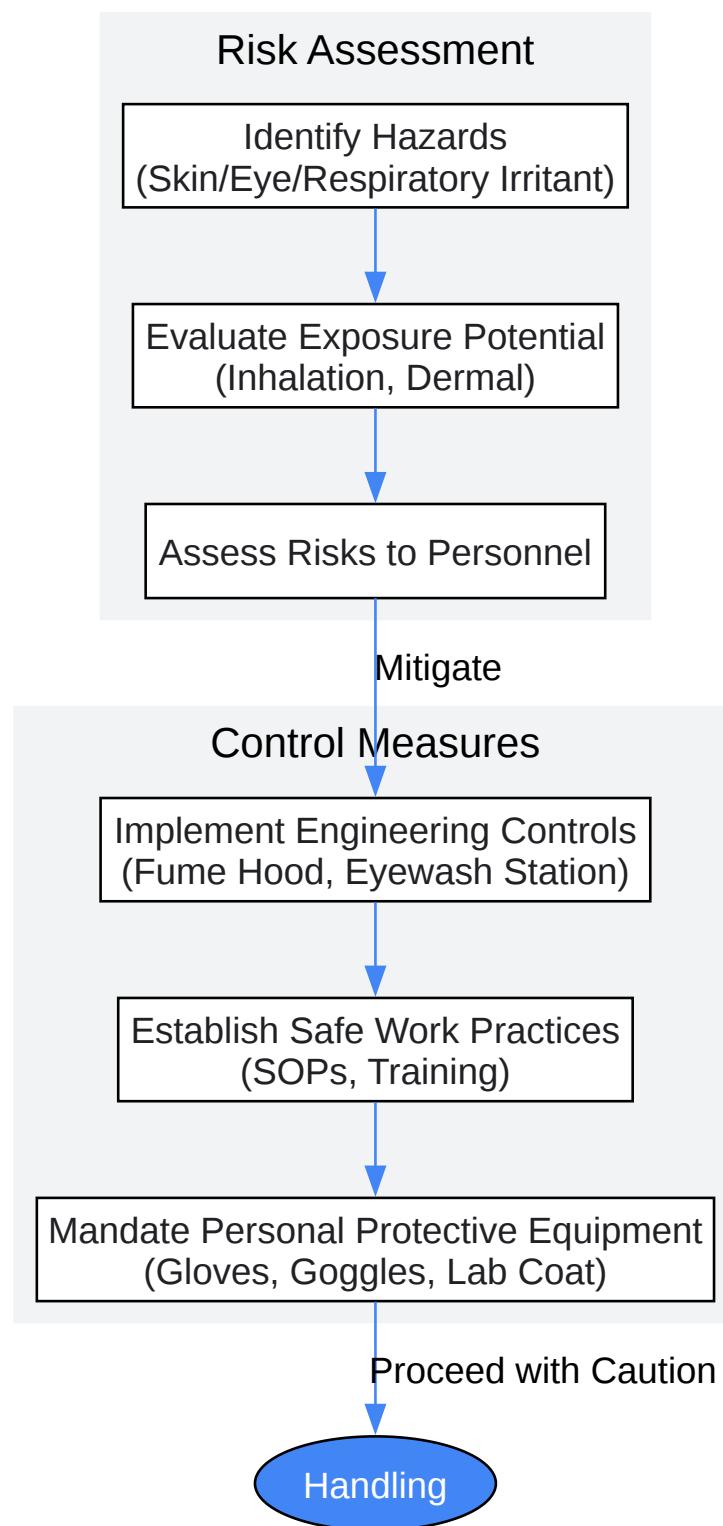
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: The material is not combustible, but containers may burn.[8] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen fluoride, and hydrogen chloride gas.[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. [5] It is recommended to use a licensed professional waste disposal service.[9] Do not allow the product to enter drains.[9]

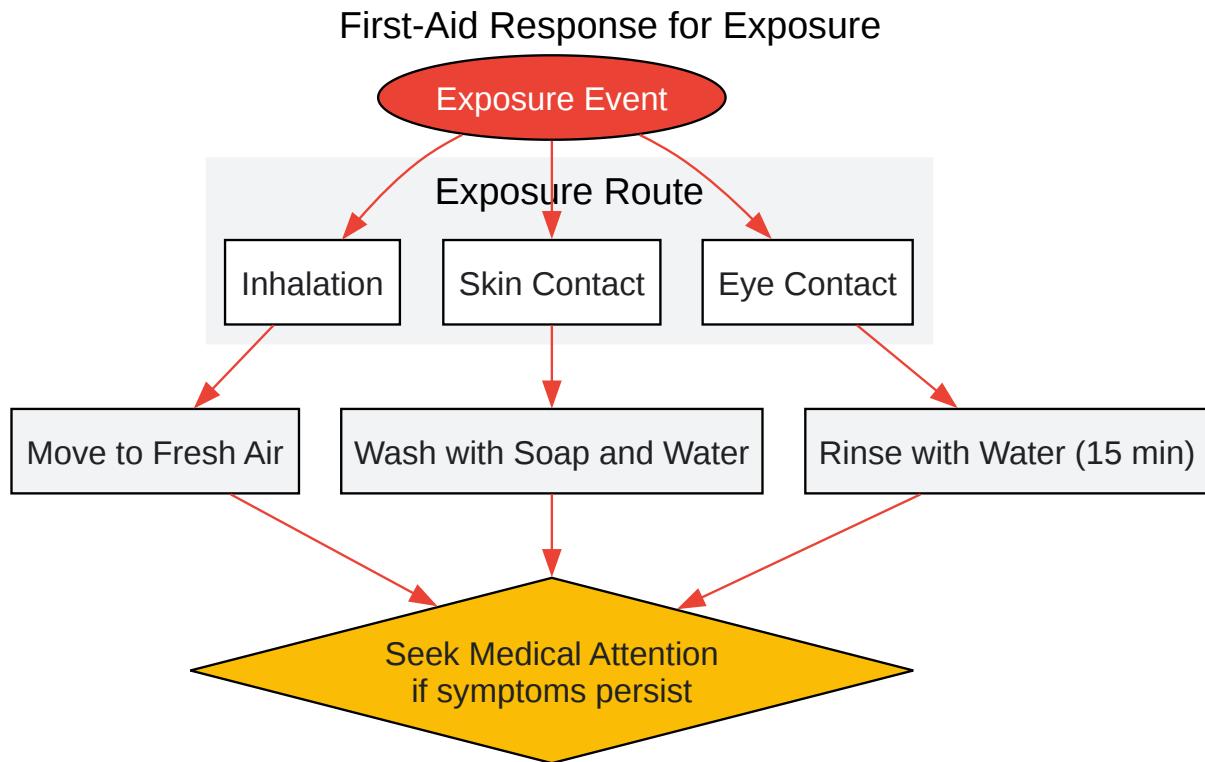
## Visualization of Safety Protocols Risk Assessment and Control Workflow

## Risk Assessment and Control Workflow

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Caption: Workflow for assessing and controlling risks associated with handling the chemical.

## First-Aid Response Process



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Caption: Decision process for first-aid response following an exposure event.

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